

Application Note: Utilizing Alizarin Yellow A as a pH Indicator in Titrations

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Compound of Interest

Compound Name: Alizarin Yellow A

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Alizarin Yellow A**, also known as Alizarin Yellow R or Mordant Yellow 1, is a synthetic azo dye commonly employed as a pH indicator in analytical chemistry.^{[1][2][3]} Its distinct color transition in a highly alkaline environment makes it particularly suitable for specific types of acid-base titrations. This application note provides detailed properties, protocols, and workflows for the effective use of **Alizarin Yellow A** in a laboratory setting. Its primary application is for titrations where the equivalence point is expected to be in the pH range of 10.1 to 12.0, which is characteristic of the titration of a weak acid with a strong base.^{[4][5]}

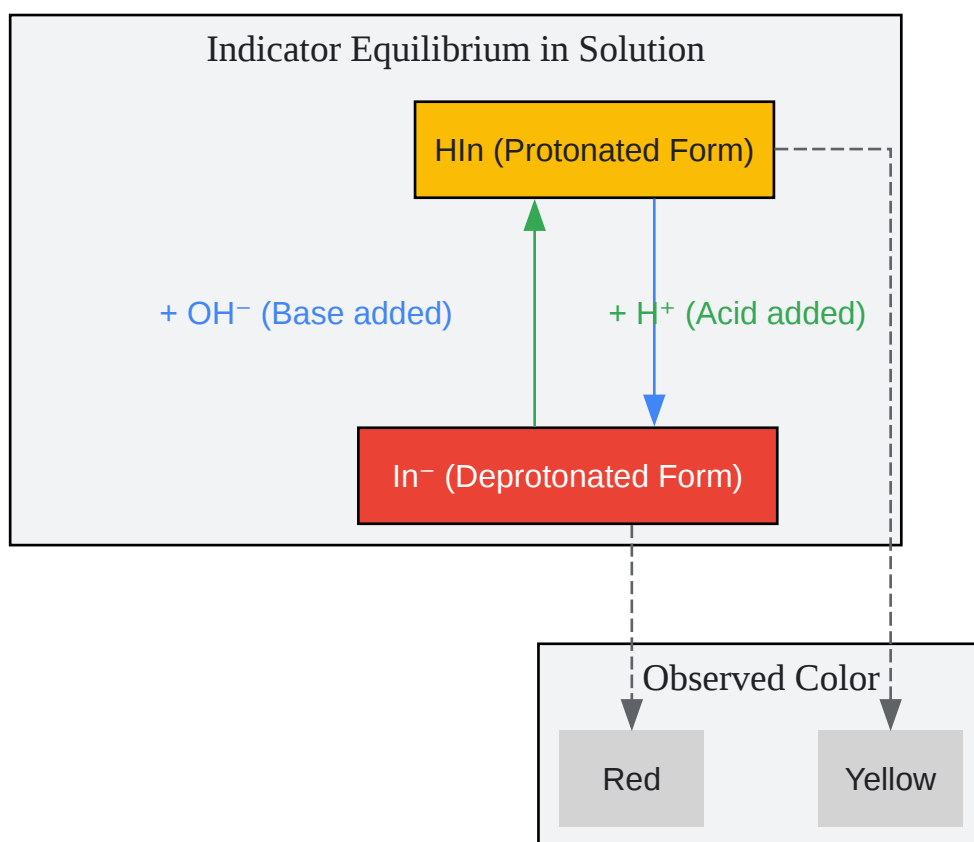
Properties of Alizarin Yellow A

The fundamental properties of **Alizarin Yellow A** are summarized below. Understanding these characteristics is crucial for its proper application as a pH indicator.

Property	Description
Common Names	Alizarin Yellow A, Alizarin Yellow R, Mordant Yellow 1, C.I. 14030[1][3]
IUPAC Name	2-hydroxy-5-[(4-nitrophenyl)azo]benzoic acid[1]
CAS Number	584-42-9 (Acid form)[1]
Molecular Formula	C ₁₃ H ₉ N ₃ O ₅ [1]
Molecular Weight	309.2 g/mol [4]
pH Transition Range	pH 10.1 – 12.0[3][4][5]
Color Change	Yellow (below pH 10.1) to Red/Brownish-Yellow (above pH 12.0)[1][6]
Solubility	Soluble in water and ethanol.[1]

Mechanism of Action

Alizarin Yellow A is a weak acid. The color change observed is a result of a shift in chemical equilibrium. In solution, the indicator exists in two forms: a protonated, acidic form (HIn) and a deprotonated, basic form (In⁻). The change in hydrogen ion (H⁺) or hydroxide ion (OH⁻) concentration drives the equilibrium to favor one form over the other, resulting in the visible color change. The deprotonation of the molecule alters its electron configuration and, consequently, the wavelengths of light it absorbs.[5]



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Caption: Chemical equilibrium of **Alizarin Yellow A** indicator.

Experimental Protocols

Protocol 1: Preparation of 0.1% Alizarin Yellow A Indicator Solution

This protocol outlines the preparation of a standard 0.1% (w/v) indicator solution for use in titrations.

Materials:

- **Alizarin Yellow A** powder (CAS: 584-42-9)
- Deionized or distilled water

- 100 mL volumetric flask
- Analytical balance
- Spatula and weighing paper
- Storage bottle (amber glass recommended)

Procedure:

- Accurately weigh 0.1 g of **Alizarin Yellow A** powder using an analytical balance.
- Carefully transfer the powder into a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask.
- Swirl the flask gently to dissolve the powder. Sonication may be used to aid dissolution if necessary.
- Once the solid is fully dissolved, dilute the solution to the 100 mL mark with deionized water. [\[6\]](#)
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the prepared indicator solution to a labeled amber glass bottle for storage.

Protocol 2: Titration of a Weak Acid with a Strong Base

This protocol provides a general procedure for performing an acid-base titration using **Alizarin Yellow A** as the indicator. This method is ideal for determining the concentration of a weak acid (e.g., boric acid) using a standardized strong base (e.g., 0.1 M NaOH).

Apparatus:

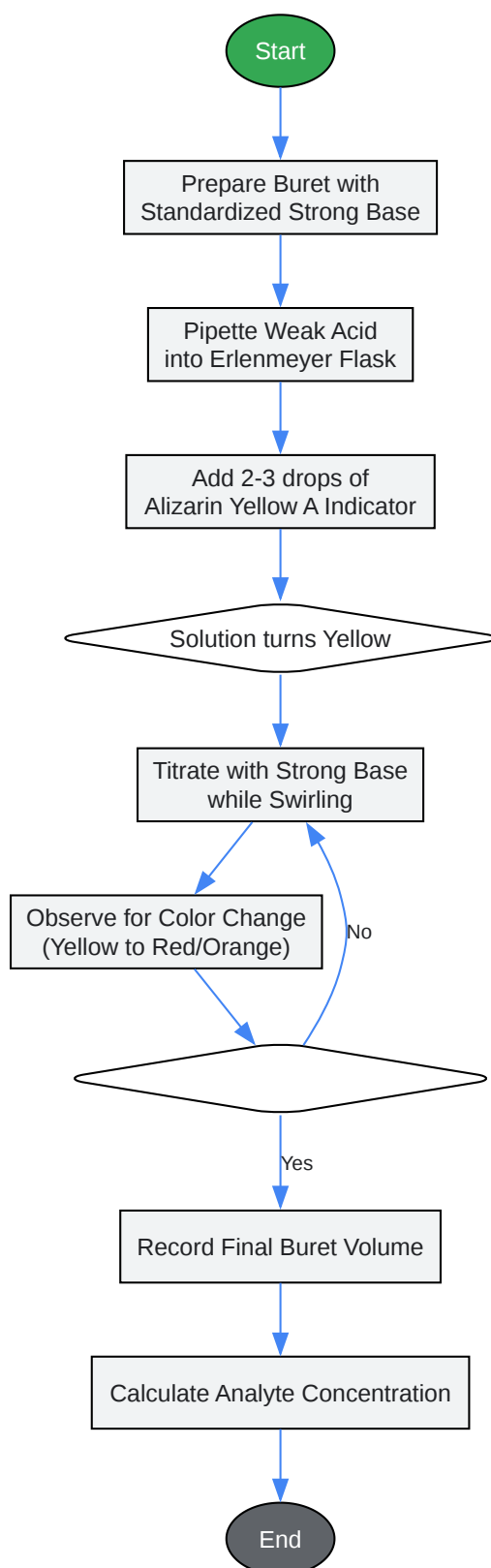
- 50 mL buret
- 250 mL Erlenmeyer flask
- Pipette (e.g., 25 mL volumetric)

- Buret stand and clamp
- White tile or paper (to see the color change clearly)
- Standardized strong base solution (titrant, e.g., 0.1 M NaOH)
- Weak acid solution (analyte, unknown concentration)
- Prepared 0.1% **Alizarin Yellow A** indicator solution

Procedure:

- **Rinse and Fill Buret:** Rinse the buret twice with small portions of the standardized strong base solution. Fill the buret with the titrant, ensuring no air bubbles are present in the tip. Record the initial buret volume to two decimal places.
- **Prepare Analyte:** Pipette a precise volume (e.g., 25.00 mL) of the weak acid solution into a clean 250 mL Erlenmeyer flask.
- **Add Indicator:** Add 2-3 drops of the 0.1% **Alizarin Yellow A** indicator solution to the Erlenmeyer flask. The solution should turn yellow.
- **Perform Titration:** Place the flask on a white tile under the buret. Slowly add the titrant from the buret to the flask while continuously swirling the flask to ensure mixing.
- **Identify Endpoint:** Continue adding the titrant drop by drop as the endpoint is approached. The endpoint is reached when the solution shows the first persistent color change from yellow to a faint red or orange-red.^{[1][7]}
- **Record Final Volume:** Record the final buret volume to two decimal places. The volume of titrant used is the final volume minus the initial volume.
- **Repeat:** Repeat the titration at least two more times for accuracy. The volumes of titrant used should agree within ± 0.1 mL.
- **Calculate Concentration:** Use the average volume of the titrant and the stoichiometric relationship from the balanced chemical equation to calculate the concentration of the weak acid.

The following diagram illustrates the general workflow for this titration protocol.



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Caption: Workflow for a weak acid-strong base titration.

Suitability and Limitations

Suitable Applications:

- Titration of weak acids with strong bases where the equivalence point pH is between 10.1 and 12.0.
- Demonstrations of pH changes in highly alkaline solutions.

Unsuitable Applications:

- Strong Acid - Strong Base Titrations: The equivalence point for this type of titration is at pH 7.0, which is well outside the transition range of **Alizarin Yellow A**.^[8]
- Strong Acid - Weak Base Titrations: The equivalence point occurs in the acidic pH range (pH < 7), making this indicator unsuitable.
- General pH testing below pH 10: The indicator does not change color in acidic or neutral solutions and cannot be used to determine pH values below its transition range.^[9]

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